

Optimizing FICZ Dosage for Cell Culture: A Technical Support Guide

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Compound of Interest

Compound Name: 6-Formylindolo(3,2-b)carbazole

Cat. No.: B1196274

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize 6-formylindolo[3,2-b]carbazole (FICZ) dosage in their cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is FICZ and why is it used in cell culture?

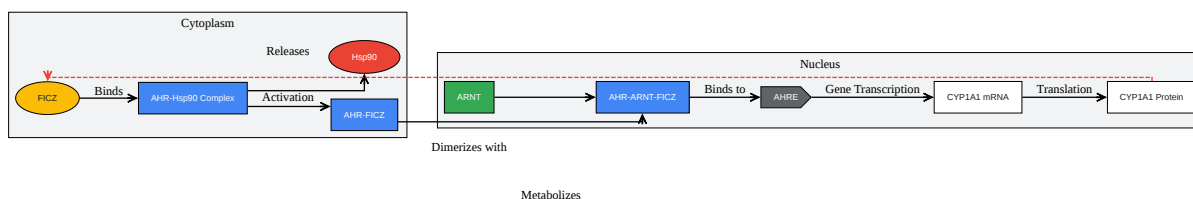
A1: FICZ (6-formylindolo[3,2-b]carbazole) is a potent agonist of the Aryl Hydrocarbon Receptor (AHR), a ligand-activated transcription factor involved in regulating biological responses to planar aromatic hydrocarbons.[1] It is an endogenous ligand, meaning it is naturally produced in the body, and is a tryptophan photoproduct.[2][3] In cell culture, FICZ is used to activate the AHR signaling pathway to study the expression of xenobiotic-metabolizing enzymes like cytochrome P450 (CYP1A1), and to investigate cellular processes such as cell growth, differentiation, and apoptosis.[4][5]

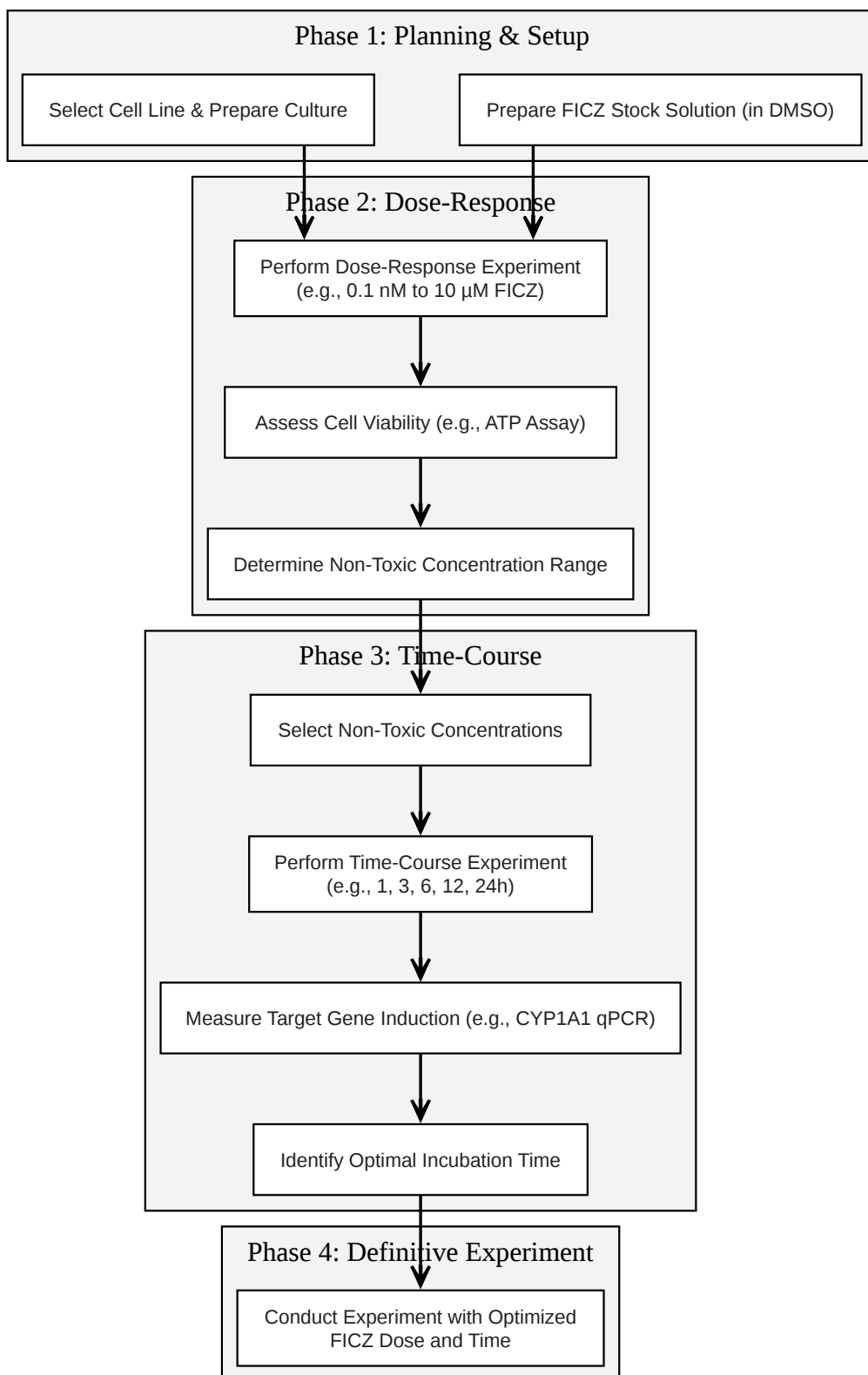
Q2: What is the general mechanism of action for FICZ?

A2: FICZ binds to the AHR in the cytoplasm, causing a conformational change that leads to the dissociation of chaperone proteins like Hsp90.[1] The activated AHR-ligand complex then translocates to the nucleus and dimerizes with the AHR Nuclear Translocator (ARNT).[6] This heterodimer binds to specific DNA sequences known as Aryl Hydrocarbon Response Elements (AHREs) in the promoter region of target genes, leading to their transcription.[6] A primary

target gene is CYP1A1, which is involved in the metabolism of FICZ itself, creating a negative feedback loop.[6]

AHR Signaling Pathway Activated by FICZ





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References

- 1. youtube.com [youtube.com]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. invivogen.com [invivogen.com]
- 4. Rapid and transient induction of CYP1A1 gene expression in human cells by the tryptophan photoproduct 6-formylindolo[3,2-b]carbazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The highly bioactive molecule and signal substance 6-formylindolo[3,2-b]carbazole (FICZ) plays bi-functional roles in cell growth and apoptosis in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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